

An In-Depth Technical Guide to the Chemical Compound Emilium

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Compound of Interest

Compound Name: *Emilium*

Cat. No.: *B15175922*

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Disclaimer: While the chemical entity "**Emilium**" is documented in chemical databases, there is a significant lack of publicly available information regarding its biological activity, associated signaling pathways, or any involvement in drug development. This document provides a summary of the known chemical information. The sections on biological activity, experimental protocols, and signaling pathways remain unaddressed due to the absence of published research on these aspects for this specific compound.

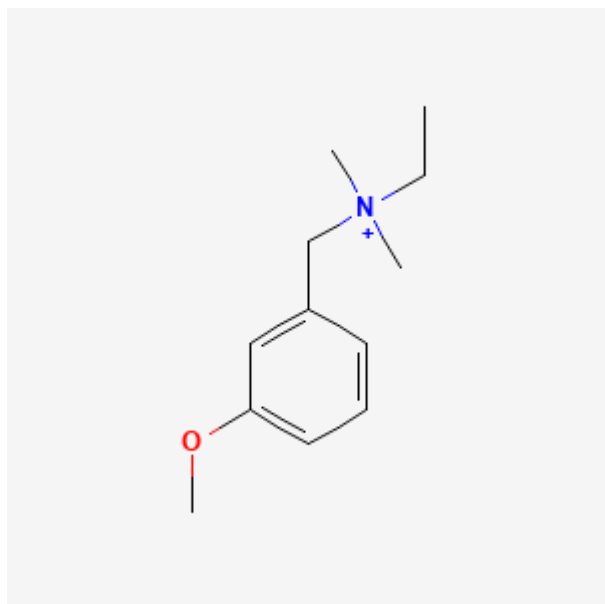
Core Chemical Identity

Emilium is the depositor-supplied synonym for the chemical cation with the IUPAC name ethyl-[(3-methoxyphenyl)methyl]-dimethylazanium. It is registered in public chemical databases such as PubChem.

Chemical Structure:

The molecular structure of the **Emilium** cation is characterized by a quaternary ammonium group attached to a benzyl group, which in turn has a methoxy substituent on the phenyl ring.

- 2D Structure:



- SMILES: CC--INVALID-LINK--(C)CC1=CC(=CC=C1)OC
- InChI: InChI=1S/C12H20NO/c1-5-13(2,3)10-11-7-6-8-12(9-11)14-4/h6-9H,5,10H2,1-4H3/q+1

A common salt form of this cation is **Emilium** tosylate, where the **Emilium** cation is paired with a tosylate anion.

Physicochemical Properties

Quantitative data for the **Emilium** cation has been computed and is available in public databases. The following table summarizes these key properties.

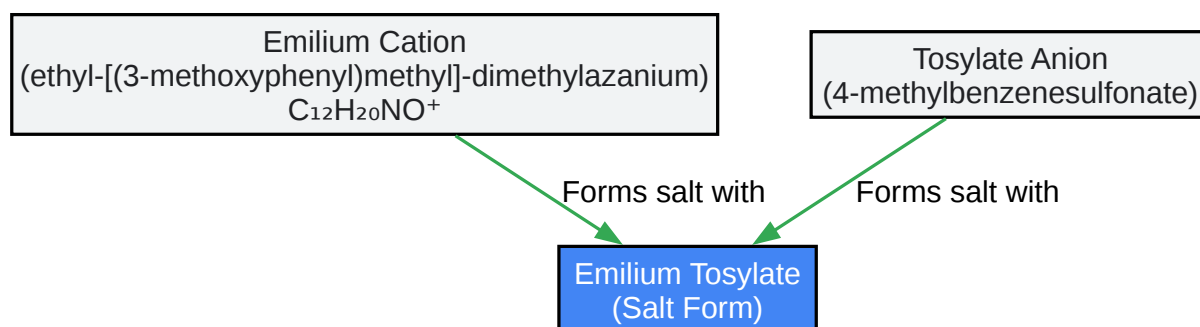
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ NO ⁺	PubChem
Molecular Weight	194.29 g/mol	PubChem
Exact Mass	194.154489261 Da	PubChem
Topological Polar Surface Area	9.2 Å ²	PubChem
CAS Number	46338-61-8	PubChem
PubChem CID	9976107	PubChem

Biological Activity and Drug Development

A comprehensive search of scientific literature and clinical trial databases did not yield any specific information regarding the biological activity of **Emilium** or its tosylate salt. There is no evidence to suggest that this compound is currently or has previously been a subject of drug development, preclinical research, or clinical trials. The core requirements for detailing experimental protocols and signaling pathways cannot be fulfilled as no such data appears to exist in the public domain for this specific chemical entity.

Logical Relationships and Data Representation

Due to the absence of experimental data, it is not possible to create diagrams for signaling pathways or experimental workflows. However, a logical diagram representing the relationship between the **Emilium** cation and its common salt form can be visualized.



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Caption: Relationship between **Emilium** cation and **Emilium** tosylate salt.

Conclusion

The chemical compound known by the synonym **Emilium** is structurally defined as ethyl-[(3-methoxyphenyl)methyl]-dimethylazanium. Its basic physicochemical properties are computationally predicted and available. However, there is no publicly accessible research detailing its biological effects, mechanism of action, or any therapeutic applications. Therefore, an in-depth technical guide on its role in drug development, including experimental protocols

and signaling pathways, cannot be provided at this time. Further research would be required to elucidate any potential biological significance of this compound.

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